

An In-depth Technical Guide to N-(4-aminophenyl)-4-methylbenzamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(4-aminophenyl)-4-methylbenzamide

CAS No.: 23600-44-4

Cat. No.: B1331896

[Get Quote](#)

Prepared by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **N-(4-aminophenyl)-4-methylbenzamide** (CAS No. 23600-44-4), a key organic intermediate with significant potential in medicinal chemistry and materials science. This document consolidates its known physicochemical properties, outlines a detailed synthetic methodology, and provides an analysis of its expected spectral characteristics. Furthermore, it addresses critical safety and handling protocols and explores the compound's promising applications, particularly in the context of drug discovery, drawing parallels with structurally related benzamide derivatives. This guide is intended for researchers, chemists, and professionals in the field of drug development seeking a thorough understanding of this compound.

Chemical Identity and Physicochemical Properties

N-(4-aminophenyl)-4-methylbenzamide is an aromatic amide derivative. Its unique structure, featuring a p-toluoyl group attached to a p-phenylenediamine moiety, makes it a valuable

building block in the synthesis of more complex molecules.

Table 1: Chemical Identifiers and Properties of **N-(4-aminophenyl)-4-methylbenzamide**

Property	Value	Source(s)
CAS Number	23600-44-4	[1][2][3]
Molecular Formula	C ₁₄ H ₁₄ N ₂ O	[4][5]
Molecular Weight	226.27 g/mol	[4][5]
IUPAC Name	N-(4-aminophenyl)-4-methylbenzamide	[1]
Synonyms	Benzamide, N-(4-aminophenyl)-4-methyl-	[4]
Boiling Point	336.5°C at 760 mmHg	[4]
Density	1.21 g/cm ³	[4]
Flash Point	157.3°C	[4]
Refractive Index	1.671	[4]
Melting Point	Not available in cited literature.	[2][3]

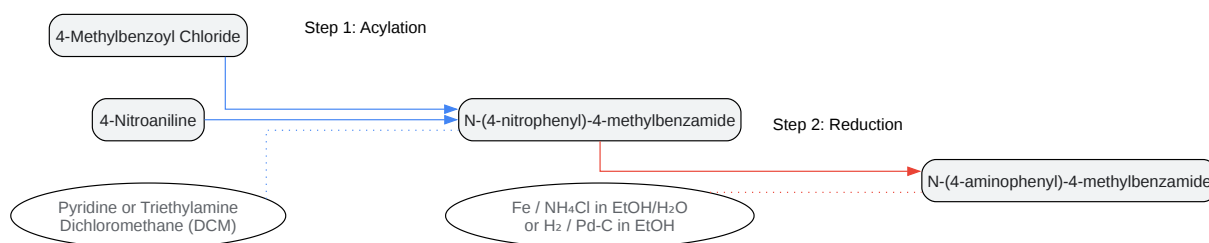
Synthesis and Purification

While a specific, peer-reviewed synthesis protocol for **N-(4-aminophenyl)-4-methylbenzamide** is not readily available in the surveyed literature, a reliable synthetic route can be designed based on established methodologies for analogous N-substituted benzamides.[6] The most logical and widely practiced approach involves a two-step process: the acylation of a protected aminophenyl derivative followed by deprotection or reduction. A common strategy is the coupling of 4-methylbenzoyl chloride with 4-nitroaniline, followed by the reduction of the nitro group to an amine.

Proposed Synthetic Pathway

The synthesis can be logically broken down into two primary stages:

- Amide Formation: Reaction of 4-methylbenzoyl chloride with 4-nitroaniline to form N-(4-nitrophenyl)-4-methylbenzamide.
- Nitro Group Reduction: Reduction of the nitro intermediate to the target primary amine, **N-(4-aminophenyl)-4-methylbenzamide**.



[Click to download full resolution via product page](#)

Figure 1: Proposed two-step synthesis of **N-(4-aminophenyl)-4-methylbenzamide**.

Detailed Experimental Protocol

Step 1: Synthesis of N-(4-nitrophenyl)-4-methylbenzamide

- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 4-nitroaniline (1.0 eq.) and a suitable base such as triethylamine or pyridine (1.2 eq.) in anhydrous dichloromethane (DCM).
- Addition of Acyl Chloride: Cool the solution to 0°C in an ice bath. Add a solution of 4-methylbenzoyl chloride (1.05 eq.) in anhydrous DCM dropwise via the dropping funnel over 30 minutes.
- Reaction Progression: Allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).

- Workup: Upon completion, wash the reaction mixture sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude N-(4-nitrophenyl)-4-methylbenzamide.

Step 2: Synthesis of **N-(4-aminophenyl)-4-methylbenzamide**

- Reaction Setup: Dissolve the crude N-(4-nitrophenyl)-4-methylbenzamide from the previous step in a mixture of ethanol and water.^[7]
- Reduction: Add iron powder (Fe, ~5 eq.) and ammonium chloride (NH₄Cl, ~1 eq.) to the solution. Heat the mixture to reflux for 2-4 hours, monitoring the reaction by TLC.^[7]
- Filtration and Isolation: After the reaction is complete, filter the hot mixture through a pad of celite to remove the iron salts.
- Purification: Concentrate the filtrate under reduced pressure. The resulting crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water or ethyl acetate/hexanes, to yield **N-(4-aminophenyl)-4-methylbenzamide** as a solid.

Analytical Characterization

While experimental spectral data for **N-(4-aminophenyl)-4-methylbenzamide** are not readily available in the searched literature, its key spectral features can be predicted based on its chemical structure and comparison with analogous compounds.^{[8][9][10][11][12][13][14][15][16][17][18][19][20][21]}

¹H NMR Spectroscopy (Expected Signals)

- Methyl Protons: A singlet peak around δ 2.3-2.5 ppm corresponding to the three protons of the methyl group on the p-toluoyl ring.
- Aromatic Protons:
 - A pair of doublets in the range of δ 7.2-7.8 ppm for the p-disubstituted toluoyl ring.
 - A pair of doublets in the range of δ 6.6-7.5 ppm for the p-disubstituted aminophenyl ring.

- Amine and Amide Protons:
 - A broad singlet for the two amine (-NH_2) protons, typically in the range of δ 3.5-4.5 ppm, which is exchangeable with D_2O .
 - A singlet for the amide (-NH-) proton, usually deshielded and appearing downfield, likely in the range of δ 8.0-10.0 ppm.

^{13}C NMR Spectroscopy (Expected Signals)

- Methyl Carbon: A signal around δ 20-22 ppm for the methyl carbon.
- Aromatic Carbons: Multiple signals in the aromatic region (δ 110-150 ppm).
- Carbonyl Carbon: A characteristic deshielded signal for the amide carbonyl carbon, expected in the range of δ 165-170 ppm.

Infrared (IR) Spectroscopy (Expected Key Absorptions)

- N-H Stretching: Two distinct bands in the region of $3300\text{-}3500\text{ cm}^{-1}$ corresponding to the symmetric and asymmetric stretching of the primary amine (-NH_2), and a sharper band in the same region for the secondary amide (-NH-).
- C=O Stretching: A strong absorption band for the amide carbonyl group, typically appearing around $1640\text{-}1680\text{ cm}^{-1}$.
- C-N Stretching: A band in the region of $1250\text{-}1350\text{ cm}^{-1}$.
- Aromatic C-H and C=C Stretching: Characteristic absorptions in their respective regions.

Mass Spectrometry

- Molecular Ion Peak (M^+): The mass spectrum is expected to show a molecular ion peak at an m/z value corresponding to the molecular weight of the compound (226.27).
- Fragmentation Pattern: Common fragmentation pathways would likely involve cleavage of the amide bond, leading to fragment ions corresponding to the p-toluoyl cation and the aminophenyl radical cation.

Safety and Handling

A specific Safety Data Sheet (SDS) for **N-(4-aminophenyl)-4-methylbenzamide** (CAS 23600-44-4) is not widely available.^[3] However, based on data for structurally similar aromatic amines and amides, the following precautions should be observed:

- **Hazard Classification:** Likely to be classified as an irritant.^[4] May cause skin, eye, and respiratory tract irritation.
- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of dust and direct contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations.

Applications and Research Interest

The benzamide scaffold is a privileged structure in medicinal chemistry, forming the core of numerous therapeutic agents.^{[7][8]} Derivatives of **N-(4-aminophenyl)-4-methylbenzamide** hold significant promise in several areas of drug discovery.

Oncology

Many benzamide derivatives have been investigated as anticancer agents.^{[22][23][24]} Their mechanisms of action are diverse and include:

- **Kinase Inhibition:** The structural motifs present in **N-(4-aminophenyl)-4-methylbenzamide** are found in various kinase inhibitors, which are crucial for regulating cell signaling pathways involved in cancer cell proliferation and survival.
- **HDAC Inhibition:** The o-aminobenzamide moiety is a known pharmacophore for histone deacetylase (HDAC) inhibitors, a class of drugs that has shown promise in cancer therapy.^[22]

- DNA Methyltransferase Inhibition: Structurally related compounds have been explored as inhibitors of DNA methyltransferases (DNMTs), which play a key role in epigenetic regulation and are often dysregulated in cancer.[25]

Other Therapeutic Areas

The versatility of the benzamide scaffold extends beyond oncology.[26] Research into related compounds suggests potential applications in:

- Neurodegenerative Diseases: Some benzamide derivatives have been investigated for their neuroprotective effects.
- Antiviral Agents: Certain N-phenylbenzamide derivatives have shown potential as antiviral agents, for instance, against the Hepatitis B virus.[26]
- Antibacterial Agents: The biological activity of related p-toluenesulfonamides has been explored against various bacteria.

Conclusion

N-(4-aminophenyl)-4-methylbenzamide is a valuable chemical entity with a well-defined structure and a straightforward synthetic pathway. While some of its specific physicochemical and spectral properties require further experimental validation, its structural similarity to a wide range of biologically active compounds makes it a molecule of significant interest for further research and development. Its potential applications, particularly in the design of novel kinase inhibitors and other therapeutic agents, warrant continued investigation by the scientific community. This guide serves as a foundational resource for researchers embarking on studies involving this promising compound.

References

- Matrix Scientific. (n.d.). SAFETY DATA SHEET: **N-(4-Aminophenyl)-4-methylbenzamide**. Retrieved January 18, 2026.
- Royal Society of Chemistry. (n.d.).
- Valente, S., et al. (2013). Design, Synthesis and Biological Evaluation of 4-Amino-N-(4-aminophenyl)
- ChemicalBook. (n.d.). N-(4-AMINOPHENYL)-3-METHYLBENZAMIDE synthesis. Retrieved January 18, 2026.

- XiXisys. (n.d.). GHS 11 (Rev.11) SDS Word 下载CAS: 23600-44-4. Retrieved January 18, 2026.
- ECHEMI. (n.d.). 23600-44-4, **N-(4-Aminophenyl)-4-methylbenzamide** Formula. Retrieved January 18, 2026.
- Supporting Information. (n.d.). Royal Society of Chemistry. Retrieved January 18, 2026.
- Aziz, M. A., et al. (2016). (A) Synthesis of N-(4-aminophenyl)-substituted benzamides. Reagents and conditions.
- Zhou, N., et al. (2008). Discovery of N-(2-aminophenyl)-4-[(4-pyridin-3-ylpyrimidin-2-ylamino)methyl]benzamide (MGCD0103), an orally active histone deacetylase inhibitor. *Journal of Medicinal Chemistry*, 51(14), 4072-4075.
- AK Scientific, Inc. (n.d.). Safety Data Sheet: **N-(4-aminophenyl)-4-methylbenzamide**. Retrieved January 18, 2026.
- abcr Gute Chemie. (n.d.). AB215742 | CAS 23600-44-4. Retrieved January 18, 2026.
- BenchChem. (2025). An In-depth Technical Guide to the Synthesis of 2-amino-N-(4-methylphenyl)benzamide.
- Kalinichenko, E., et al. (2021). Synthesis, In Vitro and In Silico Anticancer Activity of New 4-Methylbenzamide Derivatives Containing 2,6-Substituted Purines as Potential Protein Kinases Inhibitors. *Molecules*, 26(23), 7196.
- KREISEL. (2025).
- R&D Systems. (n.d.).
- Biological Magnetic Resonance Bank. (n.d.).
- SpectraBase. (n.d.). benzamide, 4-amino-N-[4-(4-methylphenoxy)phenyl]- - Optional[1H NMR] - Spectrum. Retrieved January 18, 2026.
- BLD Pharm. (n.d.). 23600-44-4|**N-(4-Aminophenyl)-4-methylbenzamide**. Retrieved January 18, 2026.
- Hosseini Zare, M. S., et al. (2018). a. FT-IR (neat) of 4-methylbenzamide (Scheme 2, 2h).
- Royal Society of Chemistry. (2020).
- NIST. (n.d.). Benzamide, N-(4-aminophenyl)-. Retrieved January 18, 2026.
- SpectraBase. (n.d.). N-[4-(aminosulfonyl)phenyl]-4-[(4-ethylphenoxy)methyl]benzamide - Optional[13C NMR]. Retrieved January 18, 2026.
- NIST. (n.d.). Benzamide, 4-methyl-. Retrieved January 18, 2026.
- Li, Y., et al. (2020). Synthesis and Bioactivity of N-(4-Chlorophenyl)-4-Methoxy-3-(Methylamino) Benzamide as a Potential Anti-HBV Agent. *Drug Design, Development and Therapy*, 14, 4339-4349.
- Wang, L., et al. (2021). Synthesis and Biological Evaluation of Novel 4-(4-Formamidophenylamino)-N-methylpicolinamide Derivatives as Potential Antitumor Agents. *Molecules*, 26(4), 1143.
- PubChem. (n.d.). 4-Methylbenzamide. Retrieved January 18, 2026.

- NIST. (n.d.). Benzamide, N-(4-methylphenyl)-. Retrieved January 18, 2026.
- SpectraBase. (n.d.). 4-Methylbenzamide. Retrieved January 18, 2026.
- ChemicalBook. (n.d.). 4-Methylbenzylamine(104-84-7) ¹H NMR spectrum. Retrieved January 18, 2026.
- ChemicalBook. (n.d.). N-Methylbenzamide(613-93-4) ¹H NMR spectrum. Retrieved January 18, 2026.
- SpectraBase. (n.d.). 4-Methylbenzamide - Optional[¹³C NMR] - Spectrum. Retrieved January 18, 2026.
- ChemicalBook. (n.d.). N-Methylbenzamide(613-93-4) ¹³C NMR spectrum. Retrieved January 18, 2026.
- Nikolova, S., et al. (2018). N-[[[4-Nitrophenyl)amino]methyl}benzamide.
- Nicolescu, T. O. (2017). Benzamide-simplified mass spectrum.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. matrix.staging.1int.co.uk](https://matrix.staging.1int.co.uk) [matrix.staging.1int.co.uk]
- [2. XiXisys | GHS 11 \(Rev.11\) SDS Word 下载 CAS: 23600-44-4 Name: \[xixisys.com\]](#)
- [3. aksci.com](https://aksci.com) [aksci.com]
- [4. echemi.com](https://echemi.com) [echemi.com]
- [5. 23600-44-4|N-\(4-Aminophenyl\)-4-methylbenzamide|BLD Pharm \[bldpharm.com\]](#)
- [6. researchgate.net](https://researchgate.net) [researchgate.net]
- [7. N-\(4-AMINOPHENYL\)-3-METHYLBENZAMIDE synthesis - chemicalbook \[chemicalbook.com\]](#)
- [8. rsc.org](https://rsc.org) [rsc.org]
- [9. bmse000668 Benzamide at BMRB \[bmr.io\]](#)
- [10. spectrabase.com](https://spectrabase.com) [spectrabase.com]
- [11. researchgate.net](https://researchgate.net) [researchgate.net]
- [12. Benzamide, N-\(4-aminophenyl\)- \[webbook.nist.gov\]](https://webbook.nist.gov)

- 13. Benzamide, 4-methyl- [webbook.nist.gov]
- 14. 4-Methylbenzamide | C₈H₉NO | CID 69274 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. Benzamide, N-(4-methylphenyl)- [webbook.nist.gov]
- 16. spectrabase.com [spectrabase.com]
- 17. 4-Methylbenzylamine(104-84-7) 1H NMR [m.chemicalbook.com]
- 18. N-Methylbenzamide(613-93-4) 1H NMR spectrum [chemicalbook.com]
- 19. spectrabase.com [spectrabase.com]
- 20. N-Methylbenzamide(613-93-4) 13C NMR spectrum [chemicalbook.com]
- 21. researchgate.net [researchgate.net]
- 22. Discovery of N-(2-aminophenyl)-4-[(4-pyridin-3-ylpyrimidin-2-ylamino)methyl]benzamide (MGCD0103), an orally active histone deacetylase inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. Synthesis, In Vitro and In Silico Anticancer Activity of New 4-Methylbenzamide Derivatives Containing 2,6-Substituted Purines as Potential Protein Kinases Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 24. Synthesis and Biological Evaluation of Novel 4-(4-Formamidophenylamino)-N-methylpicolinamide Derivatives as Potential Antitumor Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 25. Design, Synthesis and Biological Evaluation of 4-Amino-N-(4-aminophenyl)benzamide Analogues of Quinoline-Based SGI-1027 as Inhibitors of DNA Methylation - PMC [pmc.ncbi.nlm.nih.gov]
- 26. scispace.com [scispace.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-(4-aminophenyl)-4-methylbenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1331896/docs#an-in-depth-technical-guide-to-n-4-aminophenyl-4-methylbenzamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)